

# Isatin-5-carboxylic acid chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2,3-Dioxoindoline-5-carboxylic acid

Cat. No.: B086280

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## Isatin-5-Carboxylic Acid: A Technical Overview

Isatin-5-carboxylic acid is a derivative of isatin, a bicyclic organic compound. The core structure consists of an indole nucleus that is oxidized at positions 2 and 3. This technical guide provides a concise overview of its chemical identity, focusing on its structure and formal nomenclature.

## Chemical Structure and IUPAC Name

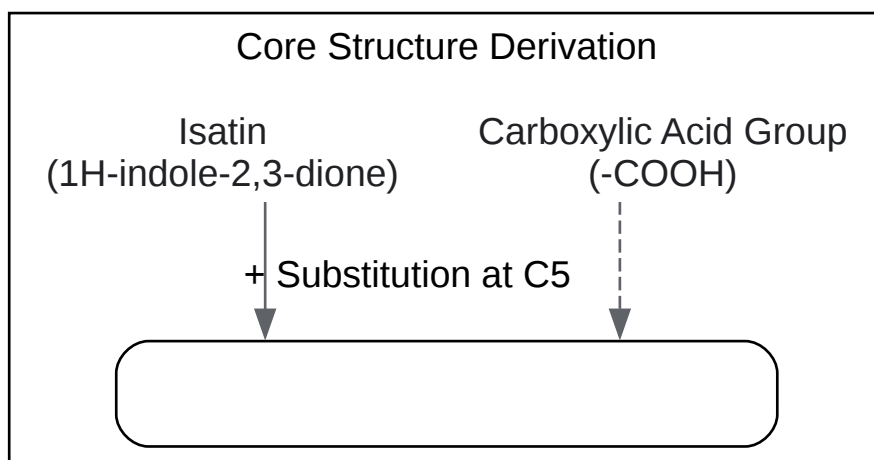
The molecular structure of Isatin-5-carboxylic acid is characterized by the fusion of a benzene ring and a pyrrolidine ring, with ketone groups at the C2 and C3 positions of the pyrrolidine ring. A carboxylic acid group (-COOH) is substituted at the C5 position of the benzene ring.

IUPAC Name: The formal name for this compound according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature is 2,3-dioxo-1H-indole-5-carboxylic acid, also commonly referred to as **2,3-dioxoindoline-5-carboxylic acid**<sup>[1]</sup>.

Identifier	Value
IUPAC Name	2,3-dioxo-1H-indole-5-carboxylic acid
Alternate Name	2,3-dioxoindoline-5-carboxylic acid <sup>[1]</sup>
Molecular Formula	C <sub>9</sub> H <sub>5</sub> NO <sub>4</sub>
CAS Number	25128-32-9 <sup>[1]</sup>

## Structural Relationships

To understand the structure of Isatin-5-carboxylic acid, it is useful to consider its parent molecule, isatin, and the logical addition of the functional group. The following diagram illustrates this structural relationship.



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Figure 1. Logical relationship of Isatin-5-carboxylic acid to its core components.

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## References

- 1. 2,3-DIOXOINDOLINE-5-CARBOXYLIC ACID | 25128-32-9 [chemicalbook.com]
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